

A Technical Guide to the Safe Handling of 6-Morpholinopicolininaldehyde

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Compound of Interest

Compound Name: **6-Morpholinopicolininaldehyde**

Cat. No.: **B1603457**

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Introduction

6-Morpholinopicolininaldehyde, also known as 6-Morpholinopyridine-2-carbaldehyde, is a heterocyclic aldehyde of increasing interest in medicinal chemistry and synthetic organic chemistry. Its unique structure, incorporating both a pyridine ring and a morpholine moiety, makes it a valuable building block for the synthesis of novel compounds with potential therapeutic applications. However, as with any specialized chemical reagent, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research.

This guide provides a comprehensive overview of the essential safety and handling precautions for **6-Morpholinopicolininaldehyde**. It is intended for researchers, chemists, and drug development professionals who may handle this compound. The information herein is synthesized from available safety data sheets (SDS) and general principles of laboratory safety for related chemical classes, such as pyridinecarboxaldehydes.

Section 1: Compound Identification and Properties

Proper identification and understanding of a chemical's physical properties are the foundation of a robust safety plan.

Property	Data	Source
Chemical Name	6-Morpholinopyridine-2-carbaldehyde	[1]
Synonyms	6-Morpholin-4-yl-pyridine-2-carbaldehyde	[1]
CAS Number	857283-88-6	[1]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	N/A
Molecular Weight	192.22 g/mol	N/A
Appearance	Solid	[1]
Recommended Use	Laboratory chemicals	[1]
Uses Advised Against	Food, drug, pesticide, or biocidal use	[1]

Section 2: Hazard Identification and Toxicological Profile

According to its Safety Data Sheet, **6-Morpholinopicolinaldehyde** is considered hazardous under the US OSHA Hazard Communication Standard.[\[1\]](#) The primary hazards are detailed below, with insights derived from related pyridine-aldehyde structures.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)

Toxicological Insights: The aldehyde functional group is inherently reactive and can act as an irritant. While specific toxicological data for this compound is limited, related pyridinecarboxaldehydes are known to be irritating to the skin, eyes, and respiratory system.[\[2\]](#)

The morpholine group is a heterocyclic amine; some amines can be corrosive or toxic. Therefore, it is prudent to treat this compound with a high degree of caution.

Routes of Exposure:

- Ingestion: May be harmful if swallowed.[1]
- Skin Contact: May cause irritation upon contact.[1]
- Eye Contact: Causes serious eye irritation.[1]
- Inhalation: While not an expected primary route of exposure for a solid, dust formation during handling can lead to respiratory tract irritation.[1]

Section 3: Risk Assessment and Control Measures

A multi-layered approach to risk mitigation, combining engineering controls, administrative policies, and personal protective equipment (PPE), is essential for safely handling **6-Morpholinopicolinaldehyde**.

Engineering Controls

- Chemical Fume Hood: All manipulations of the solid compound that could generate dust (e.g., weighing, transferring) and all work with its solutions must be conducted in a certified chemical fume hood.[3] This ensures that airborne particulates and vapors are effectively contained and exhausted, minimizing inhalation risk.
- Ventilation: Ensure adequate general laboratory ventilation to prevent the accumulation of any potential vapors.[1][4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following table outlines the minimum required protection.

Protection Type	Specification	Rationale and Source
Eye/Face	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield should be used if there is a significant splash risk. [1]	Protects against dust particles and splashes of solutions, preventing serious eye irritation.
Hand	Wear appropriate protective gloves (e.g., nitrile). Inspect gloves for integrity before use and use proper removal technique to avoid skin contact. [5]	Prevents skin contact and potential irritation. Glove choice should be validated against the solvent used for making solutions.
Body	A standard laboratory coat is required. For larger quantities or procedures with a higher risk of spillage, a chemically resistant apron is recommended. [6] [7]	Protects skin and personal clothing from contamination.
Respiratory	Not typically required if work is performed within a fume hood. If a hood is unavailable or exposure limits may be exceeded, a NIOSH/MSHA approved respirator is necessary. [1] [7]	A particulate filter conforming to EN 143 is recommended if dust cannot be controlled by other means. [1]

Administrative Controls & Hygiene

- Standard Operating Procedures (SOPs): Develop and strictly follow a detailed SOP for all procedures involving this compound.
- Training: Ensure all personnel are trained on the specific hazards and handling procedures for this chemical.

- Hygiene Practices: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^[1] Avoid eating, drinking, or smoking in areas where chemicals are handled.^[7] Contaminated clothing should be removed and washed before reuse.^[6]

Section 4: Safe Handling and Storage Protocols

Adherence to methodical protocols is key to preventing accidental exposure and contamination.

Step-by-Step Weighing and Handling Protocol

- Preparation: Don all required PPE (lab coat, gloves, safety goggles). Ensure the chemical fume hood sash is at the appropriate working height and the workspace is clean.
- Staging: Place all necessary equipment (spatula, weigh boat/paper, container for the solution) inside the fume hood.
- Extraction: Retrieve the stock container of **6-Morpholinopicolinaldehyde** from its storage location.
- Transfer: Inside the fume hood, carefully open the container. Use a clean spatula to transfer the desired amount of solid to the weigh boat. Avoid any actions that could create dust.
- Closure: Securely close the main stock container.
- Dissolution/Use: Carefully add the solid to the intended vessel for dissolution or reaction.
- Decontamination: Wipe down the spatula and any contaminated surfaces within the fume hood with an appropriate solvent and dispose of the waste properly.
- Clean-up: Dispose of the weigh boat and any contaminated consumables in the designated solid chemical waste container.

Storage Requirements

- Container: Keep the container tightly closed in a dry, well-ventilated place.^{[4][7]}
- Environment: Store in a cool place, protected from direct sunlight.^[7]

- Incompatibilities: Keep away from heat and sources of ignition.[1] While specific incompatibilities are not listed, it is prudent to store it away from strong oxidizing agents, acids, and bases.[7]

Section 5: Emergency Procedures

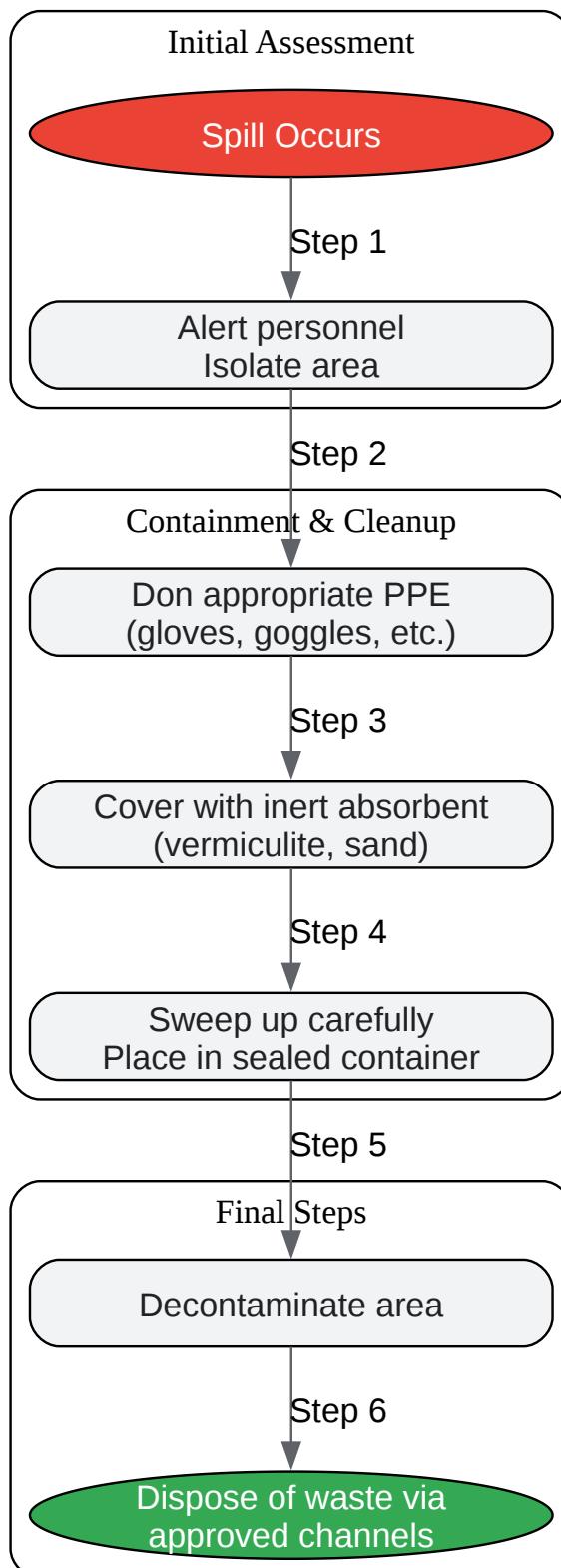
Rapid and correct response to an emergency can significantly mitigate harm.

Exposure Response

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][8]
- Skin Contact: Remove contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.[1][8]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][8]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water. If the person feels unwell, call a poison center or doctor immediately.[1]

Spill Response Workflow

The following diagram outlines the general procedure for responding to a chemical spill.



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Caption: Workflow for small chemical spill response.

For large spills, evacuate the area and contact your institution's emergency response team immediately.

Section 6: Waste Disposal

All chemical waste must be handled in accordance with local, state, and federal regulations.

- Solid Waste: Unused compound and materials contaminated with the solid (e.g., weigh paper, gloves) should be collected in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Solutions of the compound and solvents used for decontamination should be collected in a labeled, sealed container for hazardous liquid waste.
- Disposal: All waste must be disposed of through an approved waste disposal plant or licensed contractor.[\[1\]](#)[\[7\]](#) Do not dispose of down the drain.

References

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